

Application Note: GLP-1 Secretion Assay Using BMS-986118

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Compound of Interest

Compound Name: BMS-986118

Cat. No.: B15570067

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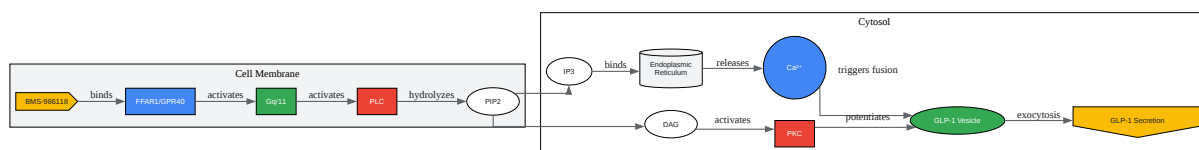
Introduction

Glucagon-like peptide-1 (GLP-1) is an incretin hormone secreted by enteroendocrine L-cells in the gastrointestinal tract in response to nutrient ingestion.^{[1][2]} It plays a crucial role in glucose homeostasis by stimulating glucose-dependent insulin secretion, suppressing glucagon release, delaying gastric emptying, and promoting satiety.^{[1][3]} Consequently, targeting GLP-1 secretion has emerged as a key therapeutic strategy for type 2 diabetes and obesity.^[1]

BMS-986118 is a potent and selective agonist of the free fatty acid receptor 1 (FFAR1), also known as G protein-coupled receptor 40 (GPR40).^{[4][5][6][7]} FFAR1 is expressed on pancreatic β -cells and enteroendocrine L-cells.^[8] Activation of FFAR1 by agonists like **BMS-986118** stimulates both insulin and GLP-1 secretion, making it a promising candidate for the treatment of type 2 diabetes.^{[4][7]} This application note provides a detailed protocol for performing an in vitro GLP-1 secretion assay using **BMS-986118** as a model FFAR1 agonist. The protocol is adaptable for use with common enteroendocrine cell lines such as STC-1, NCI-H716, and GLUTag.^{[9][10][11]}

Signaling Pathway

Activation of FFAR1 by an agonist such as **BMS-986118** initiates a signaling cascade within the enteroendocrine L-cell, leading to the secretion of GLP-1. This process is primarily mediated through the Gq/11 protein pathway.



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Caption: FFAR1 signaling pathway leading to GLP-1 secretion.

Data Presentation

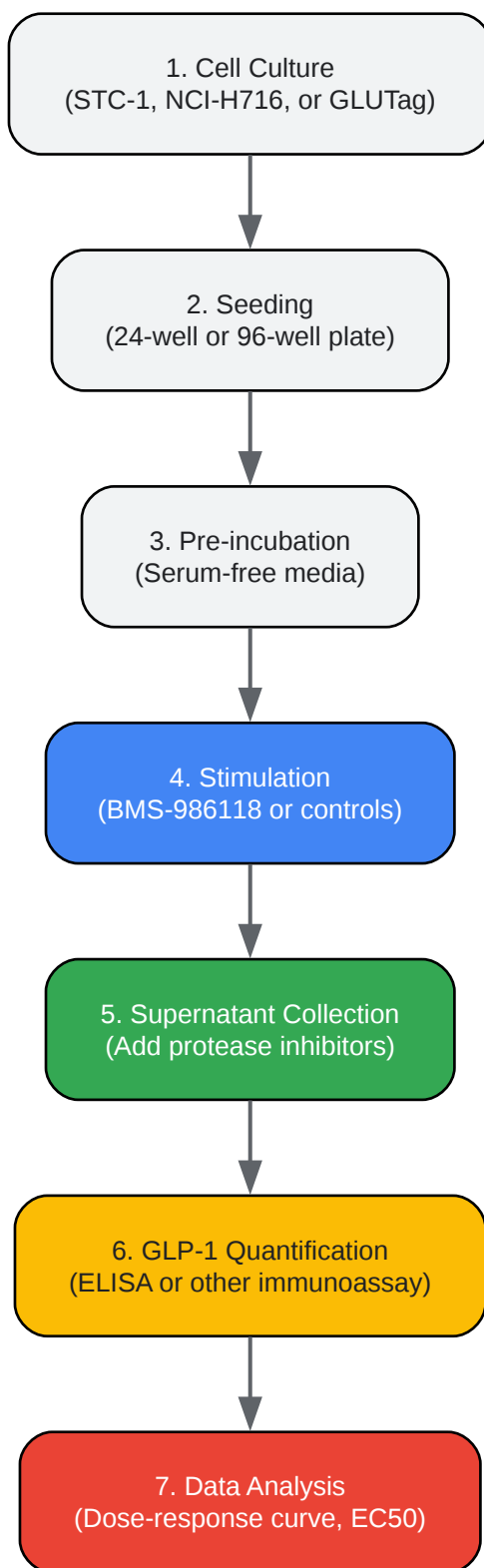
The following table summarizes the in vitro potency of **BMS-986118** on the FFAR1 receptor across different species.

Compound	Species	Assay Type	EC50 (nM)	Reference
BMS-986118	Human	IP1 Assay	9	[5]
Mouse	IP1 Assay	4.1	[5]	
Rat	IP1 Assay	8.6	[5]	
Human	-	70	[6]	
TAK-875	Human	IP1 Assay	6.6	[5]
Mouse	IP1 Assay	6.5	[5]	
Rat	IP1 Assay	10.4	[5]	

EC50 values represent the concentration of the compound that elicits a half-maximal response. TAK-875 is another FFAR1 agonist included for comparison.

Experimental Workflow

The following diagram outlines the general workflow for the in vitro GLP-1 secretion assay.



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References

- 1. Mechanisms of Action and Therapeutic Application of Glucagon-like Peptide-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Secretion of glucagon-like peptide-1 in patients with type 2 diabetes mellitus: systematic review and meta-analyses of clinical studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. my.clevelandclinic.org [my.clevelandclinic.org]
- 4. newdrugapprovals.org [newdrugapprovals.org]
- 5. | BioWorld [bioworld.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Discovery of Potent and Orally Bioavailable Dihydropyrazole GPR40 Agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Experimental and Emerging Free Fatty Acid Receptor Agonists for the Treatment of Type 2 Diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 9. In-vitro GLP-1 Release Assay Using STC-1 Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Peptide production and secretion in GLUTag, NCI-H716 and STC-1 cells: a comparison to native L-cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Peptide production and secretion in GLUTag, NCI-H716, and STC-1 cells: a comparison to native L-cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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